

Commercial Availability & Technical Profile: 5-Chloropyridine-3-sulfonamide

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Compound of Interest

Compound Name: 5-Chloropyridine-3-sulfonamide

CAS No.: 1334148-60-5

Cat. No.: B1373632

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Executive Summary

5-Chloropyridine-3-sulfonamide (CAS: 1334148-60-5) is a critical heterocyclic building block used primarily in fragment-based drug discovery (FBDD) and the synthesis of bioactive sulfonamide scaffolds. Its structural utility lies in the orthogonal reactivity of the pyridine ring: the electrophilic C-5 position allows for metal-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C-3 sulfonamide moiety serves as a stable polar pharmacophore or a handle for further derivatization.

This guide analyzes the commercial landscape, revealing a bifurcated supply chain: while milligram-scale quantities are available from catalog distributors, kilogram-scale procurement typically requires custom synthesis or in-house conversion from the more widely available sulfonyl chloride precursor.

Chemical Profile & Specifications

Table 1: Critical Quality Attributes (CQAs)

Attribute	Specification	Notes
IUPAC Name	5-Chloropyridine-3-sulfonamide	Distinct from 2-chloro or 4-chloro isomers.
CAS Number	1334148-60-5	Warning: Do not confuse with sulfonyl chloride (1060802-18-7).
Molecular Formula	C ₅ H ₅ ClN ₂ O ₂ S	MW: 192.62 g/mol
SMILES	<chem>O=S(C1=CC(Cl)=CN=C1)(N)=O</chem>	Useful for chemoinformatic searches.
Appearance	White to off-white crystalline solid	Discoloration indicates hydrolysis or oxidation.
Solubility	DMSO, DMF, Methanol	Poor solubility in non-polar solvents (Hexane, DCM).
Purity Standard	>95% (H-NMR), >98% (HPLC)	Key impurity: 5-Chloropyridine-3-sulfonic acid.

Commercial Landscape & Supply Chain Strategy

The supply chain for **5-Chloropyridine-3-sulfonamide** is tiered. High-throughput screening (HTS) quantities are readily available, but process-scale volumes often face lead times of 4–8 weeks due to "make-to-order" status at major distributors.

Tier 1: Catalog Distributors (mg to g scale)

These suppliers maintain stock for immediate shipment, suitable for hit-to-lead optimization.

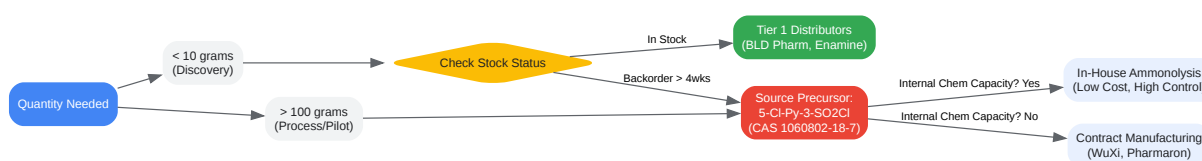
- BLD Pharm: Primary stockist. Offers 1g and 5g packs.
- BenchChem / Combi-Blocks: Often list inventory with 1-2 week lead times.
- Enamine: Specializes in heterocyclic building blocks; likely source for library synthesis.

Tier 2: Bulk Precursor Sourcing (kg scale)

For scale-up, purchasing the sulfonamide directly is cost-inefficient. The recommended strategy is to purchase the precursor, 5-Chloropyridine-3-sulfonyl chloride (CAS 1060802-18-7), which is produced industrially for Vonoprazan intermediates.

- Suppliers: ChemicalBook lists bulk manufacturers like Career Henan Chemical and Dideu Industries offering the chloride at ~\$1000/kg (market dependent).

Procurement Decision Matrix



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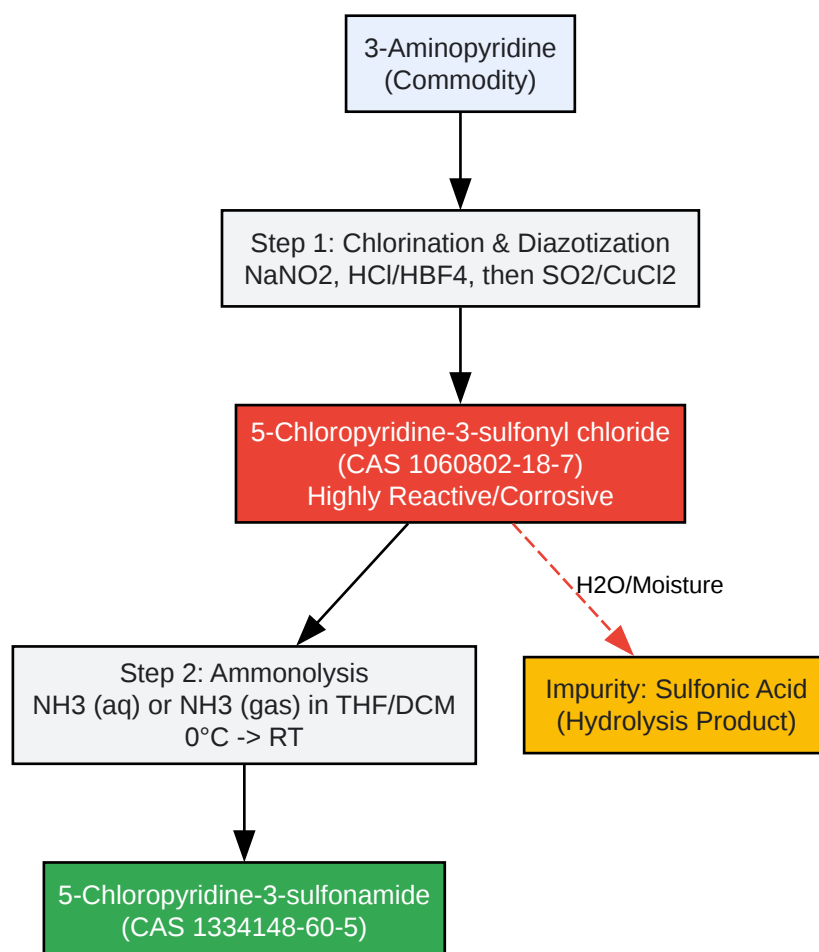
Figure 1: Strategic sourcing decision tree based on quantity and internal capability.

Technical Synthesis & Quality Control

If sourcing the precursor (CAS 1060802-18-7) for in-house conversion, strict control of the ammonolysis step is required to prevent hydrolysis.

Synthetic Pathway

The industrial route typically proceeds from 3-aminopyridine via a Sandmeyer-type sulfonyl chlorination, followed by amination.



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Figure 2: Synthetic pathway emphasizing the moisture sensitivity of the sulfonyl chloride intermediate.

Experimental Protocol (Ammonolysis)

Standard Operating Procedure for converting CAS 1060802-18-7 to CAS 1334148-60-5.

- Setup: Charge a 3-neck round bottom flask with 5-Chloropyridine-3-sulfonyl chloride (1.0 eq) and anhydrous THF (10 vol). Cool to 0°C under N₂ atmosphere.
- Addition: Slowly sparge Ammonia gas or add NH₄OH (28% aq) (5.0 eq) dropwise. Note: Aqueous ammonia is cheaper but increases hydrolysis risk; gas is preferred for high yield.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.

- Workup:
 - Concentrate solvent in vacuo.
 - Resuspend residue in water.[\[1\]](#)
 - Adjust pH to ~6-7 with dilute HCl (if excess NH_4OH used) to precipitate the product.
 - Filter the solid and wash with cold water.[\[1\]](#)
- Purification: Recrystallization from Ethanol/Water if necessary.

Quality Control (QC) Parameters

- HPLC Purity: >98% (Area %).
 - Method: C18 Column, Water/Acetonitrile gradient with 0.1% Formic Acid. The sulfonamide is more polar than the chloride but less polar than the sulfonic acid.
- H-NMR (DMSO-d_6):
 - Look for three distinct aromatic protons for the pyridine ring (approx. δ 8.5 - 9.0 ppm range).
 - Verify the broad singlet for the $-\text{SO}_2\text{NH}_2$ protons (approx. δ 7.5 ppm), which disappears upon D_2O shake.
 - Absence of Impurity: Ensure no peaks correspond to the sulfonic acid (highly downfield shift) or residual solvents.

Safety & Handling (EHS)

- Hazard Classification (GHS):
 - H302: Harmful if swallowed.[\[2\]](#)
 - H315/H319: Causes skin and serious eye irritation.[\[2\]](#)
 - H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

- Handling Precursor (Sulfonyl Chloride):
 - H314: Causes severe skin burns and eye damage. Strict PPE (Face shield, chemical gloves) is mandatory when handling the chloride precursor.
- Storage:
 - Store at +2°C to +8°C.
 - Keep under inert atmosphere (Argon/Nitrogen) to prevent oxidation or hydrolysis over long-term storage.

References

- BLD Pharm.Product Analysis: **5-Chloropyridine-3-sulfonamide** (CAS 1334148-60-5). Retrieved from
- ChemicalBook.5-Chloropyridine-3-sulfonyl chloride (CAS 1060802-18-7) Suppliers and Properties. Retrieved from
- PubChem.Compound Summary: 5-Chloropyridine-3-sulfonyl chloride.[4][5] National Library of Medicine. Retrieved from
- Google Patents.Method for producing pyridine-3-sulfonyl chloride (EP2963019B1). Discusses industrial synthesis via diazotization. Retrieved from
- Fisher Scientific.Safety Data Sheet: Chloropyridine derivatives. Retrieved from

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Sources

- 1. Bot Verification [rasayanjournal.co.in]
- 2. static.cymitquimica.com [static.cymitquimica.com]

- [3. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [4. 5-Chloropyridine-3-sulfonyl chloride | C5H3Cl2NO2S | CID 54594705 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. 5-chloropyridine-3-sulfonyl chloride | 1060802-18-7 \[chemicalbook.com\]](https://chemicalbook.com)
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